

Technical Guide: Solubility & Stability Profile of Dimethylsila-14-crown-5[1]

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Compound of Interest

Compound Name: *dimethylsila-14-crown-5*

CAS No.: 70851-49-9

Cat. No.: B1584946

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Executive Summary

Dimethylsila-14-crown-5 (CAS: 70851-49-9) is a specialized organosilicon analog of the conventional crown ether family.[1] Unlike standard all-carbon crown ethers (e.g., 15-crown-5), DMS14C5 incorporates a dimethylsilyl unit (

) into the macrocyclic backbone.[1] This structural modification fundamentally alters its solubility and stability profile:

- **Enhanced Lipophilicity:** The methyl groups on the silicon atom increase solubility in non-polar organic solvents (e.g., hexane, toluene) compared to standard polyethers.
- **Hydrolytic Instability:** The linkages are susceptible to hydrolysis.[1] While DMS14C5 is highly soluble in organic media, it degrades in aqueous or wet protic environments.[1]
- **Reduced Toxicity:** It exhibits significantly lower acute toxicity (

mg/kg) compared to 15-crown-5, making it a safer alternative for scale-up in drug development workflows.[1]

Physicochemical Characterization

Before attempting dissolution, verify the compound's integrity. DMS14C5 should appear as a clear, colorless liquid.[1][2][3][4] Cloudiness often indicates hydrolysis (formation of dimethylsilanediol polymers).[1]

Table 1: Physical Properties of Dimethylsila-14-crown-5

Property	Value	Context
Molecular Formula		MW: 250.37 g/mol
Physical State	Liquid	Viscous, colorless, odorless
Boiling Point	125–129 °C	@ 0.5 mmHg (High boiling solvent required for distillation)
Density	1.08 g/mL	Slightly denser than water
Refractive Index	1.4522	@ 20°C
Flash Point	>110 °C	Non-flammable under standard lab conditions
Hydrolytic Sensitivity	High	Reacts with moisture to release Tetraethylene glycol

Solubility Profile & Solvent Compatibility

The solubility of DMS14C5 is governed by the "Like Dissolves Like" principle, but with a critical stability constraint. The lipophilic dimethylsilyl group facilitates solvation in low-dielectric media, while the polyether chain maintains compatibility with polar aprotic solvents.

Solvent Compatibility Matrix

Solvent Class	Solubility	Stability	Recommendation
Chlorinated Hydrocarbons(DCM, Chloroform)	Miscible	High	Primary Choice. Excellent for synthesis and extraction.[1]
Aromatic Hydrocarbons(Toluene, Benzene)	Miscible	High	Preferred. Ideal for Phase Transfer Catalysis (PTC).[1]
Aliphatic Hydrocarbons(Hexane, Heptane)	Soluble	High	Good.[1] Higher solubility than 15-crown-5 due to groups.[1]
Polar Aprotic(THF, Acetonitrile, DMF)	Miscible	Moderate	Use Fresh/Dry. Ensure solvents are anhydrous to prevent hydrolysis.[1]
Polar Protic(Methanol, Ethanol)	Soluble	Low	Avoid. Risk of solvolysis/transesterification at the Si-O bond.[1]
Water	Decomposes	None	Strictly Avoid. Hydrolyzes to dimethylsilanediol and PEG.[1]

Mechanistic Insight: The Silicon Effect

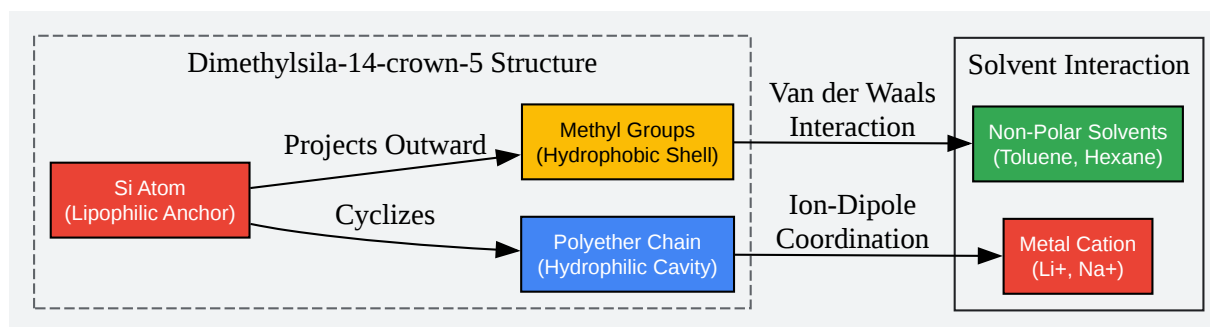
The substitution of an ethylene bridge (

) with a dimethylsilyl group (

) introduces two methyl groups that point outward from the ring.[1]

- Steric Bulk: These groups disrupt the crystal lattice, keeping the material liquid at room temperature.[1]

- Lipophilicity: The greasy methyl shell allows the molecule to dissolve readily in super-nonpolar solvents (like hexanes) where standard PEGs might phase separate.[1]



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Figure 1: Structural basis for the dual-solubility nature of DMS14C5.[1] The methyl groups engage non-polar solvents, while the ether core sequesters cations.

Experimental Protocols

Protocol A: Preparation of Anhydrous Stock Solution (0.1 M)

Objective: Create a stable stock solution for Phase Transfer Catalysis (PTC) or ion sensing.

Reagents: **Dimethylsila-14-crown-5** (95%+), Dichloromethane (Anhydrous, ≥99.8%), 3Å Molecular Sieves.[1]

- Glassware Prep: Flame-dry a 100 mL volumetric flask and purge with Nitrogen () or Argon.
- Weighing: Syringe transfer 2.50 g (approx. 2.3 mL) of DMS14C5 into the flask. Note: Weighing by difference is recommended due to viscosity.
- Dissolution: Add approx. 50 mL of anhydrous Dichloromethane (DCM). Swirl gently; dissolution should be instantaneous.[1]
- Volume Adjustment: Dilute to the mark with DCM.

- Storage: Add activated 3Å molecular sieves to the flask. Seal with a septum and Parafilm.^[1] Store at 4°C.^[1]
 - Validation: The solution should remain clear. Haze indicates moisture ingress.^[1]

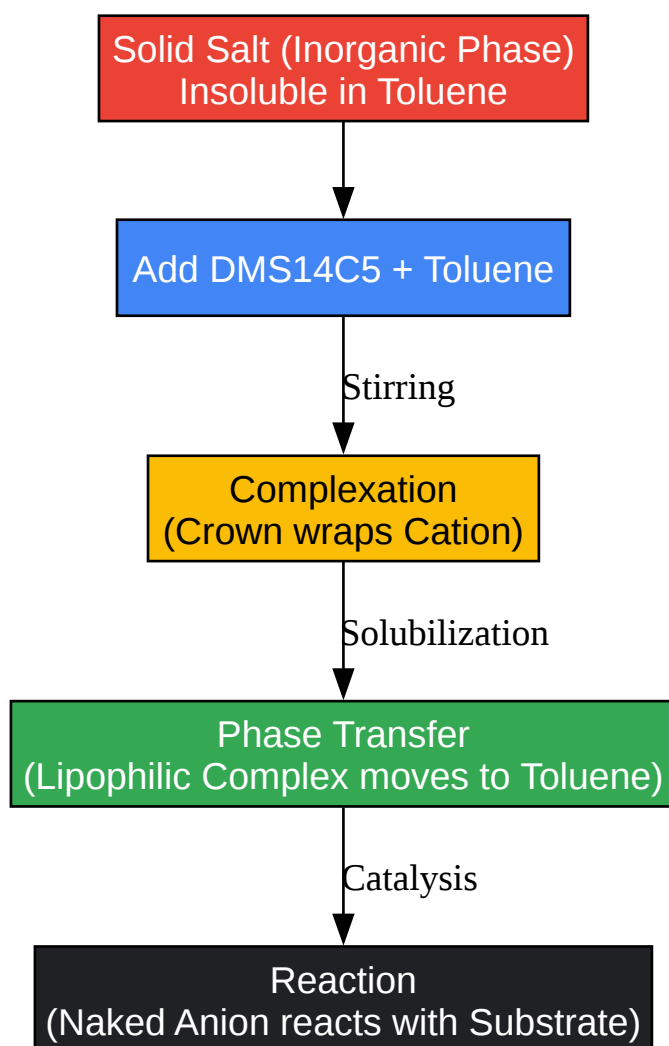
Protocol B: Phase Transfer Catalysis (Solid-Liquid)

Objective: Solubilize an inorganic salt (e.g.,

or

) in Toluene.^[1]

- System: Charge a reaction vessel with solid salt (1.0 equiv) and anhydrous Toluene.
- Catalyst Addition: Add DMS14C5 (0.05 – 0.10 equiv).
- Observation: Upon stirring, the supernatant should take on the color of the anion (e.g., purple for permanganate) within 5–10 minutes, indicating successful transport of the ion pair into the organic phase.
- Mechanism: The DMS14C5 wraps the cation (or
), creating a lipophilic exterior that drags the anion into the toluene.



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Figure 2: Phase Transfer Catalysis workflow using DMS14C5 to solubilize inorganic salts in non-polar media.

Stability & Degradation Warning

The primary failure mode when using silacrowns is hydrolysis.^[1] Unlike all-carbon crowns, the bond is chemically distinct.^[1]

- Reaction:

^[1]

- Products: Dimethylsilanediol (polymerizes to silicone oils) and Tetraethylene glycol.[1]
- Consequence: Loss of catalytic activity and contamination of the reaction mixture with glycols.

Safety Note: While DMS14C5 is less toxic than 15-crown-5, its hydrolysis products (glycols) and the silanes should still be handled with standard PPE (gloves, goggles).[1]

References

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- Product Specification: **Dimethylsila-14-crown-5** Gelest, Inc.[1] Product Code SID4220.5 [1][5]

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